

# benzil monohydrazone CAS number and molecular formula

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## Compound of Interest

Compound Name: *Benzil monohydrazone*

Cat. No.: *B7790934*

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## An In-Depth Technical Guide to **Benzil Monohydrazone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzil monohydrazone**, a versatile organic compound with applications in chemical synthesis and potential pharmacological relevance. This document details its chemical identity, synthesis, and known biological activities of its derivatives, presenting data in a structured format for ease of reference.

## Chemical Identity and Properties

**Benzil monohydrazone** is a hydrazone derivative of benzil. Its fundamental properties are summarized below.

Property	Value	Reference(s)
CAS Number	5344-88-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	224.26 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Very slightly yellow crystalline powder	<a href="#">[5]</a>
Melting Point	150-152 °C	<a href="#">[4]</a>
Boiling Point	390.7 °C at 760 mmHg	<a href="#">[4]</a>
Density	1.12 g/cm <sup>3</sup>	<a href="#">[4]</a>
Flash Point	190.1 °C	<a href="#">[4]</a>
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether	<a href="#">[6]</a> <a href="#">[7]</a>

## Synthesis of Benzil Monohydrazone

A common and efficient method for the synthesis of **benzil monohydrazone** involves the reaction of benzil with hydrazine hydrate.

## Experimental Protocol

This protocol is adapted from established organic synthesis procedures.[\[2\]](#)[\[8\]](#)

Materials:

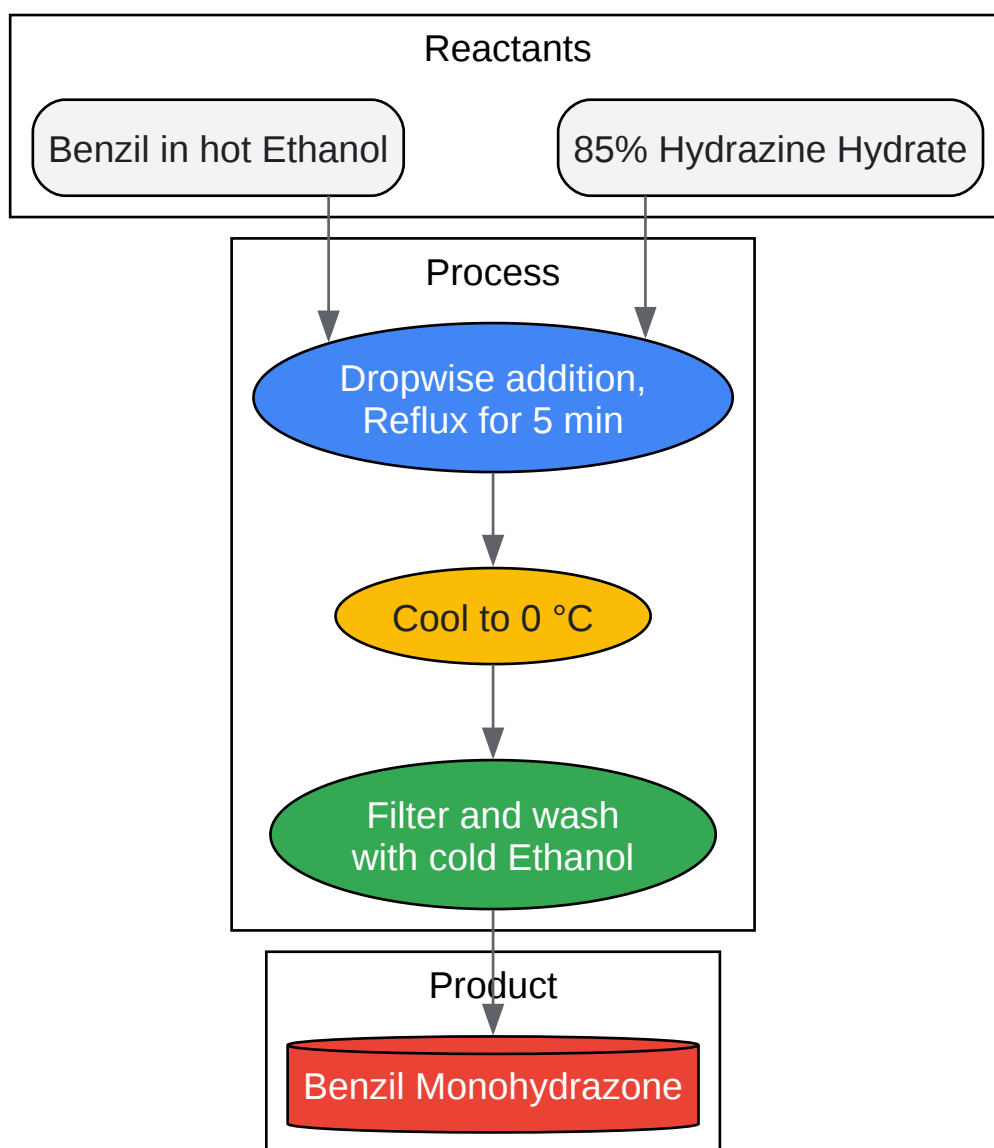
- Benzil (1.0 mole equivalent)
- 85% Hydrazine hydrate (1.0 mole equivalent)
- Ethanol

Procedure:

- Dissolve benzil in hot ethanol with stirring to create a saturated solution.
- Slowly add the 85% hydrazine hydrate solution dropwise to the hot benzil solution. The product may begin to separate from the hot solution as the addition proceeds.
- After the complete addition of hydrazine hydrate, heat the reaction mixture under reflux for 5 minutes.
- Cool the flask to 0 °C to facilitate the precipitation of the product.
- Filter the resulting solid (**benzil monohydrazone**) and wash it with cold ethanol.
- The product can be further purified by recrystallization from a suitable solvent if necessary.

A yield of approximately 95% can be expected with this method when conducted at 25 °C for 2 hours.[8]

## Synthesis Workflow



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A flowchart depicting the synthesis of **benzil monohydrazone**.

## Applications in Organic Synthesis

**Benzil monohydrazone** serves as a valuable intermediate in the synthesis of other organic compounds. A notable application is its use in the preparation of diphenylketene.<sup>[2]</sup>

## Biological Activity of Benzil-Hydrazone Derivatives

Recent research has highlighted the potential of benzil-hydrazone derivatives as therapeutic agents, particularly in the context of neurodegenerative diseases such as Alzheimer's disease.

## Anticholinesterase Activity

Derivatives of benzil-hydrazone have been synthesized and evaluated for their ability to inhibit acetylcholinesterase (AChE) and butyrylcholinesterase (BChE), enzymes responsible for the breakdown of the neurotransmitter acetylcholine.<sup>[1]</sup> The inhibition of these enzymes is a key therapeutic strategy for managing the symptoms of Alzheimer's disease.

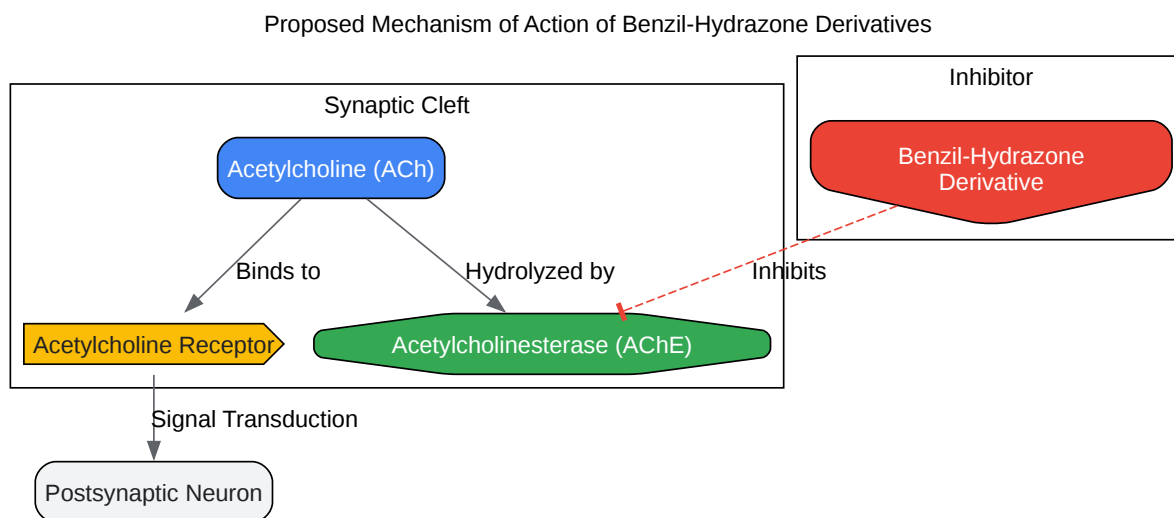
Quantitative Inhibitory Activity:

Compound	Target Enzyme	IC <sub>50</sub> (μM)
2-CIMHB	Acetylcholinesterase (AChE)	21.80 ± 1.10
2-CIMHB	Butyrylcholinesterase (BChE)	20.95 ± 1.29
2-CIBHB	Acetylcholinesterase (AChE)	10.38 ± 1.27
2-CIBHB	Butyrylcholinesterase (BChE)	31.21 ± 1.50
Data from <sup>[1]</sup>		

These results indicate that benzil-hydrazone derivatives can be potent inhibitors of cholinesterases, with some showing significant activity in the micromolar range.

## Proposed Mechanism of Action

The therapeutic effect of anticholinesterase inhibitors is achieved by increasing the levels of acetylcholine in the synaptic cleft, thereby enhancing cholinergic neurotransmission. The benzil-hydrazone derivatives are proposed to bind to the active site of AChE and BChE, preventing them from hydrolyzing acetylcholine.



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Cholinergic synapse and the inhibitory action of benzil-hydrazone derivatives.

## Conclusion

**Benzil monohydrazone** is a readily synthesizable compound that serves as a precursor for various organic molecules. The demonstrated anticholinesterase activity of its derivatives positions the benzil-hydrazone scaffold as a promising area for further investigation in the development of novel therapeutics for neurodegenerative disorders. This guide provides foundational information to support ongoing and future research in this field.

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